

Personal protective equipment for handling Dicyclopropylmethanol

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Compound of Interest

Compound Name: *Dicyclopropylmethanol*

Cat. No.: *B083125*

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Essential Safety and Handling Guide for Dicyclopropylmethanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Dicyclopropylmethanol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this chemical.

Hazard Identification and Classification

Dicyclopropylmethanol is classified as a hazardous chemical. It is a flammable liquid and vapor that can cause severe skin burns, serious eye damage, and may cause respiratory irritation.^{[1][2]} It is also harmful if swallowed.^{[1][3]}

Hazard Classification	Category
Flammable liquids	Category 3
Acute toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 1B / 2
Serious Eye Damage/Eye Irritation	Category 1 / 2A
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **Dicyclopropylmethanol**, the following personal protective equipment is mandatory.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles meeting EN166 (EU) or OSHA 29 CFR 1910.133 standards. [1] A face shield should be worn in situations with a high risk of splashing.[4][5]	Protects against splashes and vapors which can cause serious eye damage.[1][5]
Skin Protection	Wear appropriate protective gloves (chemical-resistant, e.g., nitrile or neoprene) and clothing to prevent skin exposure.[1][4] A lab coat should be worn and buttoned. [4]	Prevents direct contact which can cause skin irritation or severe burns.[1][6]
Respiratory Protection	Use only in a well-ventilated area or under a chemical fume hood.[1] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.[1]	Protects against inhalation of vapors which may cause respiratory irritation.[1][2]

Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is critical for safety.

Safe Handling Procedures

- Preparation:

- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[[1](#)]
- Work in a well-ventilated area, preferably inside a chemical fume hood.[[1](#)]
- Remove all sources of ignition, such as open flames, hot surfaces, and sparks.[[1](#)][[6](#)] Use non-sparking tools and explosion-proof electrical equipment.[[1](#)][[6](#)]
- Ground and bond containers and receiving equipment to prevent static discharge.[[1](#)][[6](#)]
- Handling:
 - Avoid contact with skin, eyes, and clothing.[[7](#)] Do not breathe vapors or mists.[[1](#)]
 - Wash hands thoroughly after handling the substance.[[1](#)][[7](#)]
 - Do not eat, drink, or smoke in the handling area.[[1](#)][[7](#)]
- After Handling:
 - Keep the container tightly closed when not in use.[[1](#)][[7](#)]
 - Clean the work area and any equipment used.

Storage Plan

- Store in a dry, cool, and well-ventilated place.[[1](#)][[6](#)]
- Keep the container tightly closed.[[1](#)][[6](#)]
- Store away from heat, sparks, open flames, and other ignition sources.[[1](#)]
- Store separately from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[[1](#)]

Emergency and Disposal Plan

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[6][7]
Skin Contact	Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[1][7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a physician or poison control center immediately.[1]

Spill and Leak Response

- Evacuate personnel from the area.
- Ensure adequate ventilation and remove all ignition sources.[6]
- Wear appropriate personal protective equipment.
- Contain the spill using inert absorbent material (e.g., sand, vermiculite).[1][8]
- Collect the absorbed material into a suitable, closed container for disposal.[1]
- Do not let the product enter drains or waterways.[3][7]

Disposal Plan

- Dispose of contents and containers in accordance with local, regional, and national hazardous waste regulations.[1][6]

- Do not mix with other waste. Leave chemicals in their original containers.[\[3\]](#)

Quantitative Data

The following table summarizes key quantitative data for **Dicyclopropylmethanol**.

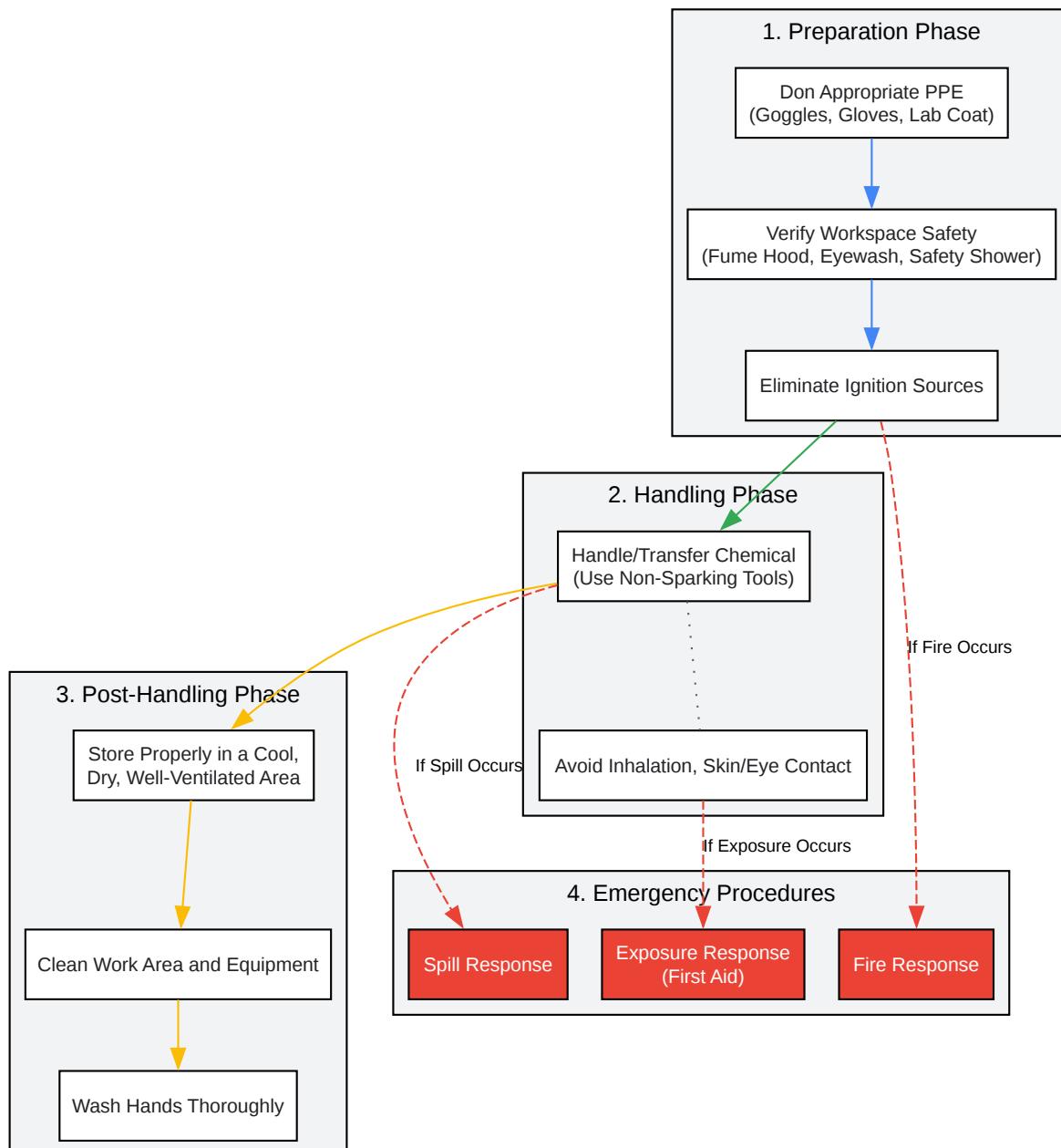
Occupational exposure limits have not been established.[\[1\]](#)[\[6\]](#)

Property	Value
Molecular Formula	C ₇ H ₁₂ O
Molecular Weight	112.17 g/mol [2]
Appearance	Colorless liquid [1]
Odor	Sweet [1]
Boiling Point	123 - 124 °C @ 738 mmHg [1]
Melting Point	-60 °C / -76 °F [1]
Flash Point	35 °C / 95 °F [1]
Autoignition Temperature	310 °C / 590 °F [1]
Specific Gravity	0.890 [1]

Experimental Protocols

This document provides safety and handling information and does not cite specific experimental protocols. Users should consult their institution's specific experimental guidelines and standard operating procedures.

Workflow for Safe Handling of Dicyclopropylmethanol



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Caption: Workflow for the safe handling of **Dicyclopropylmethanol**.

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